

Technical Guide: N -Methyl-D-Histidine Dihydrochloride for Peptide Synthesis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *NT-methyl-D-histidine dihydrochloride*

CAS No.: 2137082-08-5

Cat. No.: B2383450

[Get Quote](#)

Executive Summary & Molecule Profile

N

-Methyl-D-Histidine (also known as 3-methyl-D-histidine by IUPAC standards) is a non-canonical amino acid used to introduce metabolic stability and conformational constraints into peptide therapeutics. Unlike its L-isomer, which is a biomarker for muscle breakdown, the D-isomer is primarily a medicinal chemistry tool used to prevent enzymatic degradation (proteolysis) and probe receptor stereoselectivity.

Nomenclature & Structure Verification

Confusion often arises between the

(tele) and

(pros) nitrogen positions.

- N

(Tele, N3): The nitrogen farthest from the alanine side chain. This is the methylation site for this compound.

- N

(Pros, N1): The nitrogen closest to the alanine side chain.

- D-Configuration: Inverts the stereochemistry at the
-carbon, conferring resistance to proteases.

Property	Specification
Chemical Name	N -Methyl-D-Histidine Dihydrochloride
Synonyms	3-Methyl-D-Histidine[1] · 2HCl; 1-Methyl-D-Histidine (Archaic/Biochem usage)
CAS Number	Check specific vendor (e.g., 91037-48-8 for labeled L-form; D-form often custom)
Molecular Formula	C H N O · 2HCl
Molecular Weight	169.18 (Free base) / ~242.10 (Dihydrochloride)
Solubility	Highly soluble in water; Soluble in DMSO; Slightly soluble in DMF (salt form)
pKa Values	-COOH: ~1.8

Pre-Synthesis Preparation

The raw material is supplied as a dihydrochloride salt. It cannot be used directly in standard SPPS coupling cycles without modification because the free amine is protonated, and the salt form is insoluble in standard organic coupling solvents (DCM/DMF).

Workflow A: Conversion to Fmoc-N -Me-D-His-OH

For use in Fmoc-SPPS, the

-amine must be protected.

Reagents:

- N -Methyl-D-Histidine · 2HCl
- Fmoc-OSu (N-(9-Fluorenylmethoxycarbonyloxy)succinimide)
- Sodium Carbonate (Na₂CO₃) or Sodium Bicarbonate (NaHCO₃)
- Solvent: Water : Acetone (1:1) or Water : Dioxane (1:1)

Protocol:

- Dissolution: Dissolve 10 mmol of the dihydrochloride salt in 30 mL of water.
- Neutralization: Add 20-25 mmol of Na₂CO₃ (approx. 2.0-2.5 eq) to neutralize the HCl and raise pH to ~9.0. Note: The solution will bubble (CO₂) if bicarbonate is used.

- Addition: Dissolve 11 mmol (1.1 eq) of Fmoc-OSu in 30 mL of Acetone (or Dioxane). Add this slowly to the aqueous amino acid solution while stirring.
- Reaction: Stir at room temperature for 4–12 hours. Monitor pH; keep it basic (pH 8-9) by adding small amounts of base if necessary.
- Work-up:
 - Evaporate the organic solvent (Acetone/Dioxane) under reduced pressure.
 - Wash the remaining aqueous solution with Diethyl Ether (mL) to remove unreacted Fmoc-OSu.
 - Acidify the aqueous phase carefully to pH 2–3 using 1N HCl. The product, Fmoc-N -Me-D-His-OH, typically precipitates as a white solid.
 - Extract with Ethyl Acetate (mL) if it does not precipitate cleanly.
 - Dry over MgSO , filter, and concentrate in vacuo.
- Yield Check: Verify by HPLC (purity) and ESI-MS.

Workflow B: Direct Loading onto 2-Chlorotrityl Resin (C-Terminal)

If the N

-Me-D-His is the C-terminal residue, you can skip Fmoc protection and load the salt directly.

Protocol:

- Resin: Use 2-Chlorotrityl Chloride (2-CTC) resin.[\[2\]](#)

- Loading Solution: Dissolve amino acid salt (1.5 eq relative to resin capacity) in dry DCM/DMF (1:1). Add DIPEA (5 eq). The extra base is crucial to neutralize the 2HCl and activate the carboxylate.
- Coupling: Add solution to resin.[3][4][5] Shake for 2 hours at RT.
- Capping: Add Methanol (1 mL) to cap unreacted chlorides. Shake for 15 min.
- Wash: DMF (), DCM ().

Solid-Phase Peptide Synthesis (SPPS) Protocol

This section assumes the use of Fmoc-N

-Me-D-His-OH.

Racemization Control

Critical Risk: Histidine derivatives are prone to racemization (epimerization) during activation.[6]

The free N

(pros) nitrogen on the imidazole ring can act as an intramolecular base, abstracting the

-proton from the activated ester.

- Mitigation: Use "base-free" or "low-base" activation methods. Avoid high concentrations of DIPEA during the coupling step.

Coupling Protocol (Recommended)

Use DIC/Oxyma for the safest activation profile. If using HATU, use Collidine instead of DIPEA.

Step	Reagent	Volume/Time	Notes
1. Swelling	DMF	30 min	Ensure resin is fully solvated.
2. Deprotection	20% Piperidine in DMF	min	Standard Fmoc removal. [4]
3. Wash	DMF	min	Thorough washing is vital.
4. Activation	AA: Fmoc-N -Me-D-His-OH (3 eq) Activator: Oxyma Pure (3 eq) Coupling Agent: DIC (3 eq)	Pre-mix 2 min	Do NOT add DIPEA. Dissolve in minimal DMF.
5. Coupling	Add activated mix to resin	60–90 min	Monitor by Kaiser Test (if primary amine) or Chloranil Test.
6. Wash	DMF	min	

Alternative (HATU/Collidine):

- AA: 3 eq
- HATU: 2.9 eq
- Base: 2,4,6-Collidine (6 eq) (Collidine is a weaker base than DIPEA, reducing -proton abstraction).

Side-Chain Protection Note

Commercial Fmoc-N

-Me-His-OH often lacks protection on the N

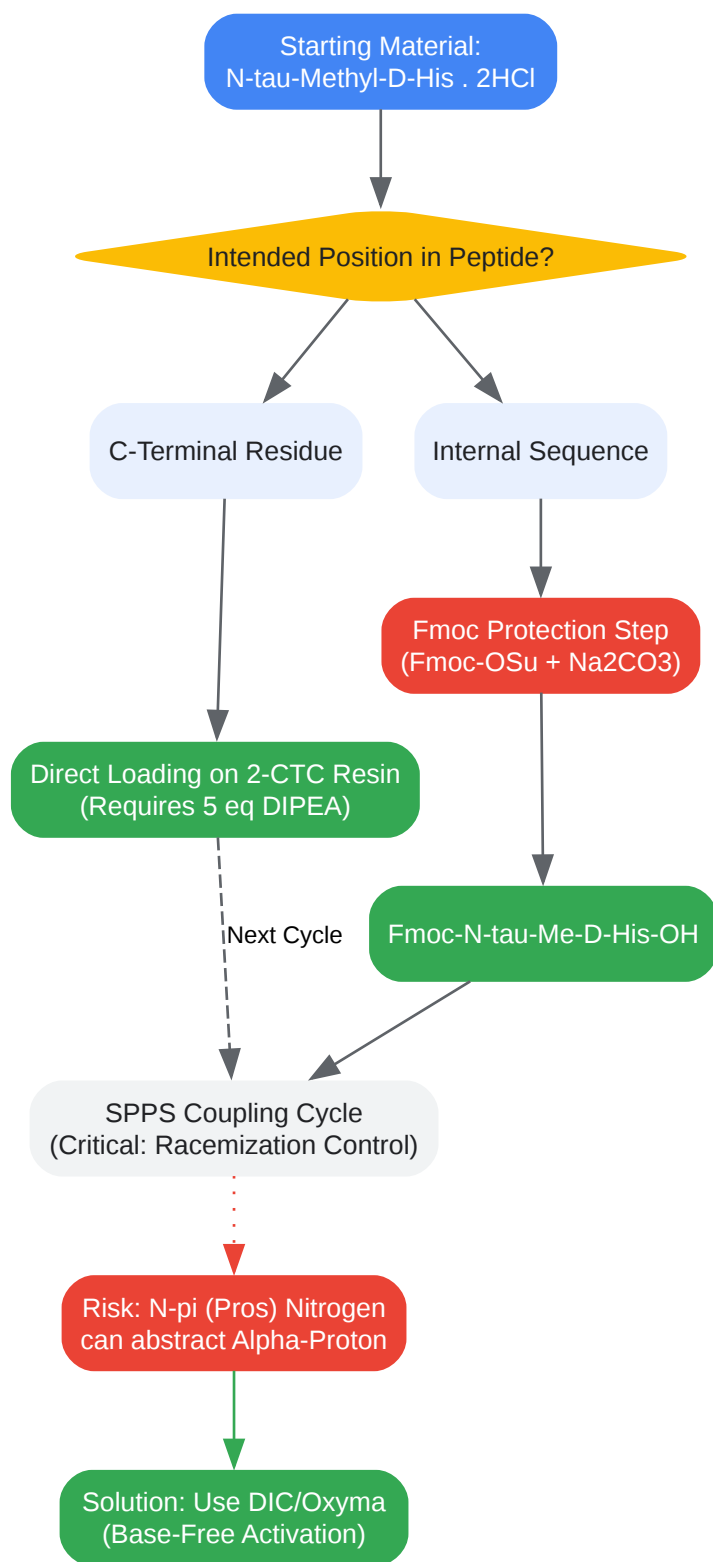
nitrogen.

- Is protection needed? Generally, no. The steric bulk of the N-methyl group and the electronic properties usually prevent massive acylation of the imidazole ring during subsequent cycles.
- Precaution: If acylation is observed (mass shift + AA mass), treat the resin with 20% Piperidine (standard deprotection) which usually cleaves accidental imidazole acylations.

Visual Workflows

Synthesis & Protection Logic

The following diagram illustrates the decision tree for handling the dihydrochloride salt and the mechanism of racemization risk.



[Click to download full resolution via product page](#)

Caption: Workflow for processing N

-Methyl-D-Histidine 2HCl for SPPS, highlighting the critical racemization control step.

Applications in Drug Development[2]

Metabolic Stability

The incorporation of D-amino acids renders the peptide backbone resistant to proteolytic cleavage by endogenous peptidases. The addition of the N

-methyl group further blocks enzymatic recognition sites that specifically target histidine residues (e.g., TRH-degrading ectoenzymes).

Conformational Constraint

The methyl group on the imidazole ring introduces steric bulk, restricting the

and

torsion angles. This can "lock" the side chain into a bioactive conformation, potentially increasing affinity for GPCRs or other receptors.

Case Studies (Conceptual)

- TRH Analogs: Thyrotropin-releasing hormone (pGlu-His-Pro-NH) analogs often modify the His residue. N
-Me-His analogs have shown altered potency and receptor selectivity profiles.
- Angiotensin II: Studies involving position 6 (His) replacements to determine the role of the imidazole ring in receptor activation.

Troubleshooting & Quality Control

Issue	Probable Cause	Corrective Action
Incomplete Coupling	Steric hindrance of Methyl group; Salt not neutralized.	Use smaller AA excess (3 eq) but double couple. Ensure free base form is used or sufficient DIPEA added.
Racemization (D/L mix)	High base concentration (DIPEA) during activation.	Switch to DIC/Oxyma (base-free).[4] Reduce activation time (< 2 min pre-activation).
Low Solubility	2HCl salt used in organic solvent.	Must neutralize salt first (Pre-synthesis Workflow A) or use NMP/DMSO as cosolvent.
Mass Shift (+106 Da)	Imidazole acylation (rare but possible).	Treat resin with 20% Piperidine for 20 min before cleavage. This removes imidazole esters.

References

- IUPAC-IUB Joint Commission on Biochemical Nomenclature (JCBN). "Nomenclature and Symbolism for Amino Acids and Peptides." European Journal of Biochemistry, vol. 138, 1984, pp. 9-37. [Link](#)
- Bachem. "Efficient Peptide Synthesis: A Guide to Coupling Reagents & Additives." Bachem Technical Guides, 2024. [Link](#)
- Merck (Sigma-Aldrich). "Fmoc Solid Phase Peptide Synthesis - Technical Bulletin." [Link](#)
- Teixidó, M., et al. "Solid-phase synthesis and characterization of N-methyl-rich peptides." [7] Journal of Peptide Research, vol. 65, no. 2, 2005, pp. 153-166.[7] [Link](#)
- BenchChem. "Strategies to Prevent Racemization During Peptide Synthesis." Technical Support Center, 2025. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Showing Compound L-1-Methylhistidine (FDB012119) - FooDB [foodb.ca]
- 2. Protocol for Facile Synthesis of Fmoc-N-Me-AA-OH Using 2-CTC Resin as Temporary and Reusable Protecting Group - PMC [pmc.ncbi.nlm.nih.gov]
- 3. chem.uci.edu [chem.uci.edu]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. chempep.com [chempep.com]
- 6. peptide.com [peptide.com]
- 7. Solid-phase synthesis and characterization of N-methyl-rich peptides - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: N -Methyl-D-Histidine Dihydrochloride for Peptide Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2383450/docs#technical-guide-n-methyl-d-histidine-dihydrochloride-for-peptide-synthesis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)